

Technical Support Center: 5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde

Cat. No.: B1525731

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Welcome to the technical support guide for **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde** (CAS No. 878197-68-3). This document is intended for researchers, scientists, and professionals in drug development who are working with this versatile heterocyclic compound. The imidazo[1,2-a]pyridine scaffold is a key component in many pharmaceutical agents due to its wide range of biological activities.^[1] This guide provides in-depth information on the stability and storage of **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde**, along with troubleshooting advice and frequently asked questions to ensure the integrity of your experiments.

Core Compound Information

Property	Value	Source
CAS Number	878197-68-3	[2]
Molecular Formula	C8H5BrN2O	[2][3][4]
Molecular Weight	225.04 g/mol	[2][3][4]
Appearance	Off-white to light yellow solid	[3]
Purity	Typically ≥95%	[2]
Storage Temperature	2-8°C	[2][5][6]
Storage Conditions	Under inert gas (Nitrogen or Argon)	[3][5]

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde** in a laboratory setting.

Issue 1: Inconsistent Reaction Yields or Unexpected Byproducts

Symptoms:

- Lower than expected yield in a reaction where the compound is a starting material.
- Appearance of unexpected spots on TLC or peaks in LC-MS analysis.
- Difficulty in reproducing previously successful experimental results.

Potential Cause: The aldehyde functional group in **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde** can be susceptible to oxidation, especially if not handled under an inert atmosphere. Aldehydes can oxidize to carboxylic acids, which could lead to undesired side reactions or a lower concentration of the active starting material. The imidazo[1,2-a]pyridine ring system itself is generally stable but can be reactive under certain conditions.

Troubleshooting Workflow:

Caption: Troubleshooting inconsistent reaction outcomes.

Step-by-Step Resolution:

- **Verify Purity:** Before starting a reaction, it is best practice to verify the purity of the starting material. Run a quick purity check using NMR or LC-MS. Compare the results with the supplier's certificate of analysis.
- **Inert Atmosphere:** Ensure that the compound is handled under an inert atmosphere of nitrogen or argon to prevent oxidation.^{[3][5]} Use Schlenk techniques or a glovebox for weighing and transferring the solid.
- **Fresh Solvent:** Use fresh, anhydrous solvents for your reaction. Older solvents can accumulate peroxides and water, which can interfere with the reaction.

- **Temperature Control:** Maintain the recommended reaction temperature. Fluctuations can lead to the formation of byproducts.

Issue 2: Change in Physical Appearance of the Compound

Symptoms:

- The off-white or light yellow solid has darkened or changed color.
- The solid has become clumpy or appears moist.

Potential Cause: A change in color can indicate degradation of the compound, possibly due to exposure to light, air, or moisture. Aldehydes, in particular, can be sensitive to such conditions. Clumping suggests that the compound may be hygroscopic and has absorbed moisture from the atmosphere.

Preventative Measures and Solution:

- **Proper Storage:** Always store the compound in a tightly sealed container at the recommended temperature of 2-8°C.^{[2][5][6]} For long-term storage, keeping it under an inert gas is crucial.^{[3][5]}
- **Desiccation:** Store the vial inside a desiccator to protect it from moisture.
- **Light Protection:** While not explicitly stated for this compound, it is good practice to store sensitive organic compounds in amber vials or in the dark to prevent photochemical degradation.
- **If Degradation is Suspected:** If you observe a significant change in appearance, it is advisable to re-analyze the compound's purity before use. If significant degradation is confirmed, it is best to use a fresh batch.

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde**?

A1: For long-term stability, the compound should be stored at 2-8°C under an inert atmosphere such as nitrogen or argon.[2][3][5] The container should be tightly sealed to prevent moisture and air from entering.

Q2: Is this compound soluble in common organic solvents?

A2: While specific solubility data is not readily available in the provided search results, compounds with similar structures are generally soluble in polar aprotic solvents like DMSO, DMF, and to a lesser extent in chlorinated solvents like dichloromethane and chloroform. It is recommended to perform a small-scale solubility test to determine the best solvent for your application.

Q3: What are the main safety precautions to take when handling this compound?

A3: As with any laboratory chemical, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Handling should be done in a well-ventilated area or a fume hood to avoid inhalation of any dust or vapors.[7] Avoid contact with skin and eyes.[7]

Q4: How can I confirm the identity and purity of the compound upon receiving it?

A4: The identity and purity can be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). The data should be compared with the information provided by the supplier or available in the literature.

Q5: Are there any known incompatibilities for this compound?

A5: Aldehydes are known to be incompatible with strong oxidizing agents, strong reducing agents, and strong bases. Reactions with these can be exothermic and may lead to degradation of the compound. It is important to carefully plan reactions and consider potential incompatibilities with other reagents.

Experimental Protocol: Small-Scale Stability Test

This protocol outlines a simple procedure to assess the stability of **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde** under your specific laboratory conditions.

Objective: To determine if the compound is degrading under current storage or handling conditions.

Materials:

- **5-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde**
- Anhydrous solvent (e.g., DMSO-d6 for NMR)
- NMR tubes
- LC-MS vials
- Analytical balance
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Initial Analysis (Time Zero):
 - Under an inert atmosphere, accurately weigh a small amount of the compound (e.g., 2-5 mg).
 - Dissolve it in a known volume of an appropriate anhydrous solvent.
 - Immediately perform an initial purity analysis using LC-MS and/or NMR. This will serve as your baseline.
- Sample Exposure:
 - Prepare a few identical samples.
 - Expose these samples to different conditions you wish to test (e.g., one vial left on the benchtop, one in a desiccator, one in the refrigerator).
- Time-Point Analysis:

- At set time intervals (e.g., 24 hours, 48 hours, 1 week), re-analyze the samples using the same analytical method as in step 1.
- Data Comparison:
 - Compare the chromatograms or spectra from the different time points with the initial analysis.
 - Look for the appearance of new peaks or a decrease in the area of the main peak, which would indicate degradation.

This test will provide valuable information on the compound's stability and help you establish the best handling and storage practices for your laboratory.

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